

An In-depth Technical Guide to 4-Bromo-4'-fluorobiphenyl

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Compound of Interest

Compound Name: 4-Bromo-4'-fluorobiphenyl

Cat. No.: B050986

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This technical guide provides a comprehensive overview of the chemical properties, synthesis, and applications of **4-Bromo-4'-fluorobiphenyl**, tailored for researchers, scientists, and professionals in drug development.

Core Chemical and Physical Properties

4-Bromo-4'-fluorobiphenyl is a halogenated aromatic hydrocarbon.^[1] It presents as a white or off-white crystalline powder.^{[2][3][4]} The compound is notable for its application as a reagent in the synthesis of more complex molecules.^[2]

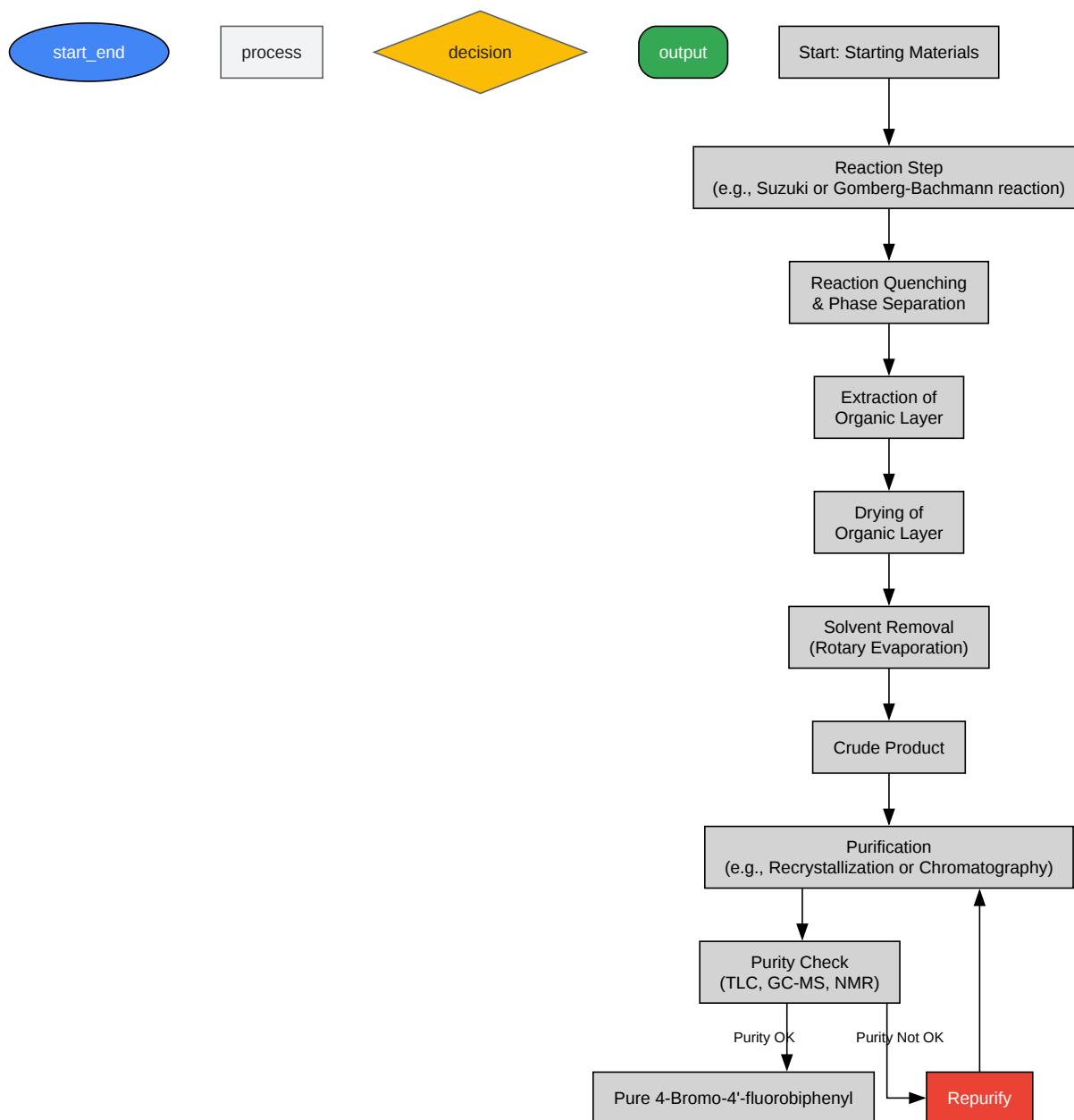
Quantitative data regarding the physicochemical properties of **4-Bromo-4'-fluorobiphenyl** are summarized in the table below for ease of reference and comparison.

Property	Value	Source
Molecular Formula	C ₁₂ H ₈ BrF	[5][6][7][8]
Molecular Weight	251.09 g/mol	[6]
CAS Number	398-21-0	[6][8]
Melting Point	92.5-97.5 °C	[2][5]
Boiling Point	307.6 °C at 760 mmHg	[4]
Density	1.165 - 1.64 g/cm ³	[4][5][9]
Appearance	White crystalline powder	[2][4]
IUPAC Name	1-bromo-4-(4-fluorophenyl)benzene	[4][6]
InChI Key	XFGPSHWWPIFPNL-UHFFFAOYSA-N	[6]
Crystal Structure	Monoclinic, P2 ₁ /c	[2][9]

Synthesis and Experimental Protocols

A common synthetic route for halogenated biphenyls involves coupling reactions. For instance, a related compound, 4-bromo-2-fluorobiphenyl, is synthesized using o-fluoroaniline as a starting material, which undergoes bromination followed by a diazotization and catalytic biphenyl reaction.[10] While the specific patent refers to a different isomer, the general principles of synthesis are applicable.

A general workflow for the synthesis and purification of a compound like **4-Bromo-4'-fluorobiphenyl** is outlined below. This typically involves the reaction of starting materials, followed by workup procedures to isolate and purify the final product.



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A general workflow for the synthesis and purification of **4-Bromo-4'-fluorobiphenyl**.

Spectroscopic Analysis

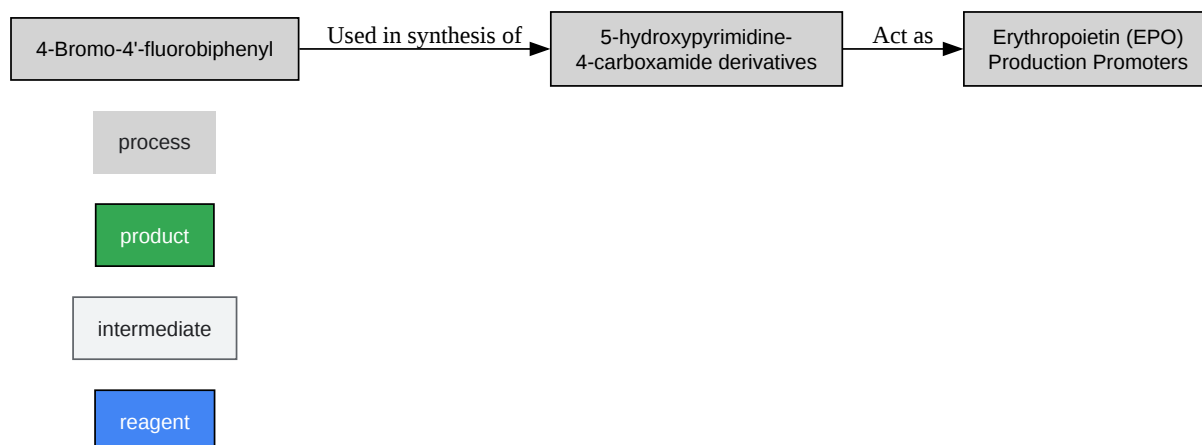
Characterization of **4-Bromo-4'-fluorobiphenyl** is typically performed using standard analytical techniques:

- Nuclear Magnetic Resonance (NMR) Spectroscopy: Provides detailed information about the molecular structure.
- Infrared (IR) Spectroscopy: Used to identify the functional groups present in the molecule. The NIST Chemistry WebBook contains IR spectral data for this compound.^[8] PubChem also lists the availability of FTIR spectra.^[6]
- Mass Spectrometry (MS): Determines the molecular weight and fragmentation pattern of the molecule.

Applications in Drug Development

4-Bromo-4'-fluorobiphenyl serves as a key reagent in the synthesis of various compounds. Notably, it is used in the preparation of 5-hydroxypyrimidine-4-carboxamide compounds, which are known to promote the production of erythropoietin (EPO).^[2] EPO is a critical hormone that stimulates the production of red blood cells.

The logical relationship illustrating the role of **4-Bromo-4'-fluorobiphenyl** as a precursor in the development of potential therapeutic agents is shown below.



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Role of **4-Bromo-4'-fluorobiphenyl** in synthesizing EPO production promoters.

Safety and Handling

4-Bromo-4'-fluorobiphenyl is classified as harmful if swallowed and causes serious eye damage.[6][7] It is also very toxic to aquatic life with long-lasting effects.[5][7]

GHS Hazard Statements:

- H302: Harmful if swallowed[6][7]
- H318: Causes serious eye damage[6][7]
- H410: Very toxic to aquatic life with long lasting effects[7]

Precautionary Statements:

- P264: Wash skin thoroughly after handling.[7]
- P270: Do not eat, drink or smoke when using this product.[7]

- P273: Avoid release to the environment.[7]
- P280: Wear protective gloves/eye protection/face protection.[7]
- P301 + P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.[7]
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[7]
- P391: Collect spillage.[7]

It is recommended to handle this chemical in a well-ventilated area, wearing appropriate personal protective equipment (PPE), including gloves, safety goggles, and a dust mask.[11] The compound is a combustible solid. Containers may explode when heated, and vapors can form explosive mixtures with air.[2]

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